

Improving the stability of CZC-25146 stock solutions

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Compound of Interest

Compound Name: CZC-25146

Cat. No.: B560049

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Technical Support Center: CZC-25146

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **CZC-25146**. Our aim is to help you improve the stability and successful use of your **CZC-25146** stock solutions.

Frequently Asked Questions (FAQs)

Q1: My **CZC-25146** powder won't fully dissolve in DMSO. What should I do?

A1: Several factors can affect the dissolution of **CZC-25146** powder. Here are some troubleshooting steps:

- Use fresh, anhydrous DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air.^[1] This absorbed water can significantly decrease the solubility of **CZC-25146**.^[1] Always use fresh, high-purity, anhydrous DMSO.
- Gentle warming and sonication: To aid dissolution, you can gently warm the solution to 37°C and use an ultrasonic bath.^[2]
- Confirm the concentration: While solubility is reported to be high in DMSO (up to 100 mM or 98 mg/mL), attempting to create a supersaturated solution will result in incomplete dissolution.^{[1][3]} Please refer to the solubility data in the table below.

Q2: I observed precipitation in my **CZC-25146** stock solution after storing it at -20°C. How can I prevent this?

A2: Precipitation upon cooling can indicate that the solution is close to its saturation point at that temperature. To prevent this:

- **Optimal Storage Conditions:** For long-term storage, it is highly recommended to store stock solutions at -80°C.[1][4][5] Storage at -20°C is suitable for shorter periods, typically up to one month.[1]
- **Aliquot Solutions:** To avoid issues from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes before storage.[1][6]

Q3: How many times can I freeze and thaw my **CZC-25146** stock solution?

A3: It is strongly recommended to avoid repeated freeze-thaw cycles as this can degrade the compound and affect its activity.[1][6] Aliquoting your stock solution into single-use vials is the best way to maintain its integrity.

Q4: What is the recommended storage duration for **CZC-25146** stock solutions?

A4: The recommended storage duration depends on the temperature:

- -80°C: Up to 1 year, with some suppliers suggesting up to 2 years.[1][5][6]
- -20°C: Generally for shorter-term storage, ranging from 1 to 6 months.[1][4]

For maximum stability, long-term storage at -80°C is preferable.

Data Presentation

CZC-25146 Solubility

Solvent	Concentration
DMSO	≥24.45 mg/mL[7]
DMSO	10 mg/mL[8]
DMSO	60 mg/mL (122.81 mM)[6]
DMSO	98 mg/mL (200.59 mM)[1]
DMSO	Soluble to 100 mM[3]
DMF	10 mg/mL[8]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[8]
Water	Insoluble[1]
Ethanol	Insoluble[1][7]

CZC-25146 Storage Recommendations

Form	Storage Temperature	Duration
Solid Powder	-20°C	Up to 3 years[1][6]
Stock Solution in Solvent	-80°C	6 months to 2 years[1][4][5]
Stock Solution in Solvent	-20°C	1 to 6 months[1][4]

Experimental Protocols

Protocol for Preparing a 10 mM CZC-25146 Stock Solution in DMSO

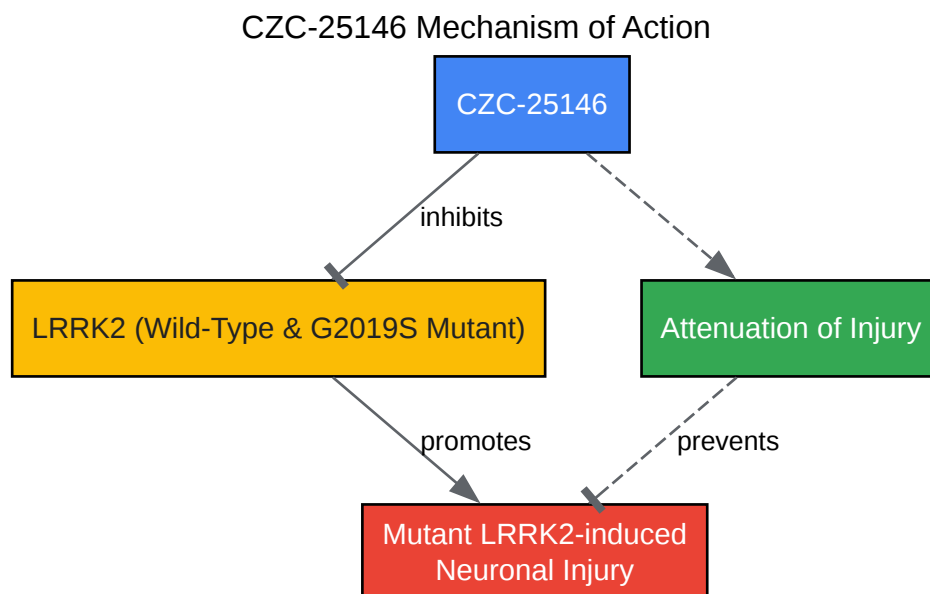
- Calculate Required Mass: The molecular weight of **CZC-25146** is 488.54 g/mol .[3] To prepare 1 mL of a 10 mM stock solution, you will need 4.89 mg of **CZC-25146** powder.
- Weigh the Compound: Carefully weigh out the calculated mass of **CZC-25146** powder in a suitable microcentrifuge tube.
- Add Solvent: Add 1 mL of fresh, anhydrous DMSO to the tube.

- Dissolve the Compound: Vortex the solution thoroughly. If necessary, gently warm the tube to 37°C and sonicate until the powder is completely dissolved.
- Aliquot and Store: Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term use.

Mandatory Visualizations

Troubleshooting CZC-25146 Stock Solution Stability

[Click to download full resolution via product page](#)Caption: Troubleshooting flowchart for **CZC-25146** stock solution stability.



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Caption: Simplified pathway showing **CZC-25146** inhibition of LRRK2.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. file.glpbio.com [file.glpbio.com]
- 3. rndsystems.com [rndsystems.com]
- 4. CZC-25146 | LRRK2 inhibitor | Probechem Biochemicals [probechem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. CZC-25146 | LRRK2 | TargetMol [targetmol.com]

- 7. apexbt.com [apexbt.com]
- 8. caymanchem.com [caymanchem.com]
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